

# Technical Guide: Physical Properties of Pentaethylene Glycol Dichloride

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Compound of Interest

1,14-Dichloro-3,6,9,12tetraoxatetradecane

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### Introduction

Pentaethylene glycol dichloride (CAS No. 5197-65-9), with the IUPAC name **1,14-dichloro-3,6,9,12-tetraoxatetradecane**, is a chlorinated derivative of pentaethylene glycol. Its bifunctional nature, with two terminal chloride atoms, makes it a valuable intermediate in various chemical syntheses, particularly in the preparation of macrocyclic compounds such as crown ethers.[1] A thorough understanding of its physical properties is essential for its effective use in research and development, including for reaction design, purification, and formulation.

This technical guide provides a summary of the available physical property data for pentaethylene glycol dichloride, detailed experimental protocols for the determination of key physical characteristics, and a visualization of a representative synthetic pathway.

## **Core Physical Properties**

Quantitative experimental data for several key physical properties of pentaethylene glycol dichloride, such as boiling point, melting point, and density, are not readily available in publicly accessible literature. However, some qualitative properties have been reported.

Table 1: Summary of Physical Properties of Pentaethylene Glycol Dichloride



Property	Value	Source(s)
Molecular Formula	C10H20Cl2O4	[2]
Molecular Weight	275.17 g/mol	[2]
Physical Form	Oil	[3]
Color	Clear Light Yellow	[3]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate.	[3]
Boiling Point	Data not available	[4]
Melting Point	Data not available	[4]
Density	Data not available	[4]

## **Experimental Protocols**

For researchers requiring precise physical property data for their specific applications, the following are detailed, generalized experimental protocols for the determination of boiling point, density, and solubility.

## **Determination of Boiling Point (Thiele Tube Method)**

This method is suitable for determining the boiling point of small quantities of a liquid sample.

#### Materials:

- Pentaethylene glycol dichloride sample
- · Thiele tube filled with mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube



- Rubber band or wire for attaching the test tube to the thermometer
- · Bunsen burner or other heat source

#### Procedure:

- Add a small amount (approximately 0.5 mL) of pentaethylene glycol dichloride to the small test tube.
- Place the capillary tube, with the open end downwards, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Clamp the Thiele tube to a retort stand and carefully insert the thermometer and test tube
  assembly into the side arm of the Thiele tube, ensuring the mineral oil level is above the
  sample.
- Gently heat the side arm of the Thiele tube with a Bunsen burner, allowing the heat to be distributed by convection of the mineral oil.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. Record this temperature.
- For accuracy, repeat the measurement at least twice and calculate the average.

## **Determination of Density (Pycnometer Method)**

This method provides a precise measurement of the density of a liquid by determining the mass of a known volume.



#### Materials:

- Pentaethylene glycol dichloride sample
- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ±0.0001 g)
- Constant temperature water bath
- Distilled water
- Acetone (for cleaning and drying)

#### Procedure:

- Clean the pycnometer thoroughly with distilled water and then acetone, and dry it completely.
- Accurately weigh the empty, dry pycnometer on the analytical balance (m<sub>1</sub>).
- Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper and allow any excess water to exit through the capillary.
- Place the filled pycnometer in the constant temperature water bath (e.g., at 25°C) until it reaches thermal equilibrium.
- Remove the pycnometer from the bath, carefully dry the outside, and weigh it (m2).
- Empty and dry the pycnometer again.
- Fill the pycnometer with the pentaethylene glycol dichloride sample, following the same procedure as with the distilled water.
- Equilibrate the pycnometer with the sample in the constant temperature water bath.
- Dry the outside of the pycnometer and weigh it (m<sub>3</sub>).
- The density of the sample (p sample) can be calculated using the following formula:



 $\rho \text{ sample} = [(m_3 - m_1) / (m_2 - m_1)] * \rho \text{ water}$ 

where  $\rho$ \_water is the known density of water at the experimental temperature.

## **Determination of Solubility (Shake-Flask Method)**

This is a common method for determining the solubility of a substance in a particular solvent.

#### Materials:

- Pentaethylene glycol dichloride sample
- Solvent of interest (e.g., water, ethanol)
- Conical flasks with stoppers
- Shaking incubator or magnetic stirrer
- Centrifuge
- Analytical method for quantification (e.g., Gas Chromatography, High-Performance Liquid Chromatography)

#### Procedure:

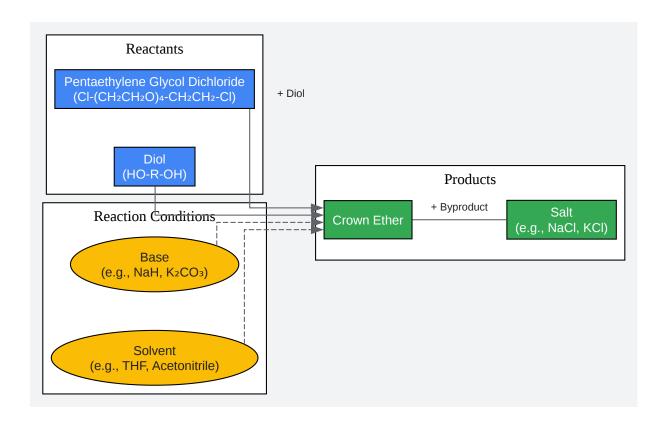
- Add an excess amount of pentaethylene glycol dichloride to a conical flask containing a known volume of the solvent. The excess solute should be clearly visible.
- Seal the flask and place it in a shaking incubator set to a constant temperature (e.g., 25°C).
- Agitate the mixture for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours).
- After the equilibration period, allow the mixture to stand undisturbed at the same constant temperature to allow the undissolved solute to settle.
- Carefully take an aliquot of the supernatant liquid, ensuring no solid particles are transferred.
   Centrifugation may be necessary to separate any suspended particles.
- Dilute the aliquot with a known volume of the solvent.



- Analyze the concentration of pentaethylene glycol dichloride in the diluted solution using a suitable and validated analytical method.
- Calculate the solubility from the measured concentration and the dilution factor.

## **Synthetic Pathway Visualization**

Pentaethylene glycol dichloride is a key precursor in the synthesis of crown ethers, a class of macrocyclic polyethers known for their ability to selectively bind metal cations. The following diagram illustrates the generalized Williamson ether synthesis of a crown ether using pentaethylene glycol dichloride and a diol.



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Caption: Williamson ether synthesis of a crown ether.



This technical guide serves as a foundational resource for professionals working with pentaethylene glycol dichloride. While comprehensive experimental data on its physical properties remains limited, the provided protocols offer a clear path for their determination. The visualized synthetic pathway highlights a key application of this versatile chemical intermediate.

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